

Technical Support Center: 2-Bromo-4-methyl-5-nitrophenol Waste Management

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Compound of Interest

Compound Name: 2-Bromo-4-methyl-5-nitrophenol

Cat. No.: B1282645

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This guide provides technical support for the safe handling and disposal of waste generated from experiments involving **2-Bromo-4-methyl-5-nitrophenol**. The information is intended for researchers, scientists, and drug development professionals.

Disclaimer: No specific Safety Data Sheet (SDS) for **2-Bromo-4-methyl-5-nitrophenol** was found. The following guidance is synthesized from the SDSs of structurally similar compounds, including 2-Bromo-4-methylphenol, 4-Bromo-2-nitrophenol, and 5-Bromo-2-methylphenol. It is imperative that a qualified professional conduct a formal risk assessment and that all local, state, and federal regulations are strictly followed.

Frequently Asked Questions (FAQs) and Troubleshooting Guides

Q1: What are the primary hazards associated with **2-Bromo-4-methyl-5-nitrophenol**?

Based on data from similar compounds, **2-Bromo-4-methyl-5-nitrophenol** should be handled as a hazardous substance. Potential hazards include:

- Skin irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Serious eye irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- May cause respiratory irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)

- Harmful if swallowed or in contact with skin.[1][3]

Q2: What personal protective equipment (PPE) should I wear when handling this compound?

To minimize exposure, the following PPE is crucial:

- Gloves: Chemically resistant gloves (e.g., nitrile rubber).[4]
- Eye Protection: Safety glasses with side-shields or chemical safety goggles.[1][2][4]
- Body Protection: A laboratory coat or chemical-resistant apron.[1][4]
- Respiratory Protection: Use in a well-ventilated area, preferably within a chemical fume hood. If dust or aerosols may be generated, a NIOSH-approved respirator with an appropriate cartridge is recommended.[1][2][4]

Q3: What should I do in case of a small spill?

For small spills, follow these steps:

- Ensure adequate ventilation and wear appropriate PPE.[5]
- Avoid breathing dust or vapors.[2][5]
- Carefully sweep or vacuum the spilled solid material.[2][3]
- Place the collected material into a suitable, labeled container for hazardous waste disposal.[2][3][5]
- Clean the spill area with an appropriate solvent and then wash with soap and water.
- Do not let the chemical enter drains.[6]

Q4: How should I dispose of waste containing **2-Bromo-4-methyl-5-nitrophenol**?

Under no circumstances should this compound or its containers be disposed of in regular trash or down the sanitary sewer.[4] All waste must be treated as hazardous.

- Segregation: Collect waste in a designated, properly labeled hazardous waste container. The label should include the full chemical name and associated hazards.[4]
- Storage: Store the waste container in a designated satellite accumulation area within the laboratory. Keep the container securely closed and consider using a secondary container to prevent leaks.[4]
- Disposal: Arrange for pickup and disposal through your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor.[4] Chemical waste generators must consult local, regional, and national hazardous waste regulations to ensure complete and accurate classification.[1][2]

Q5: How do I decontaminate glassware that has been in contact with this compound?

- Rinse the glassware with a suitable organic solvent (e.g., acetone, ethanol) to dissolve any residual compound. Collect this solvent rinse as hazardous waste.
- Wash the glassware thoroughly with soap and water.
- Perform a final rinse with deionized water.

Quantitative Data Summary

Due to the absence of a specific SDS for **2-Bromo-4-methyl-5-nitrophenol**, the following table summarizes data for a structurally related compound, 2-Bromo-5-methyl-4-nitrophenol, to provide an indication of its physical properties.

Property	Value	Source
Melting Point	127 °C	[7]
Boiling Point	310.4±42.0 °C (Predicted)	[7]
Density	1.755±0.06 g/cm3 (Predicted)	[7]
pKa	5.63±0.24 (Predicted)	[7]
Storage Temperature	2-8°C, stored under nitrogen	[7]

Experimental Protocol: Neutralization and Disposal of 2-Bromo-4-methyl-5-nitrophenol Waste

This protocol outlines a general procedure for the neutralization of small quantities of acidic phenolic waste for subsequent disposal. This procedure should be carried out in a chemical fume hood with appropriate PPE.

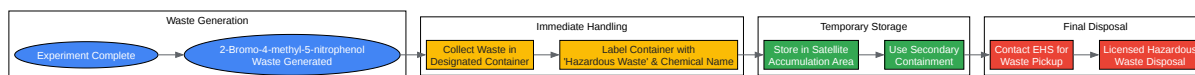
Materials:

- Waste containing **2-Bromo-4-methyl-5-nitrophenol**
- Sodium bicarbonate (NaHCO_3) or sodium carbonate (Na_2CO_3) solution (5%)
- pH indicator paper
- Stir plate and stir bar
- Labeled hazardous waste container

Procedure:

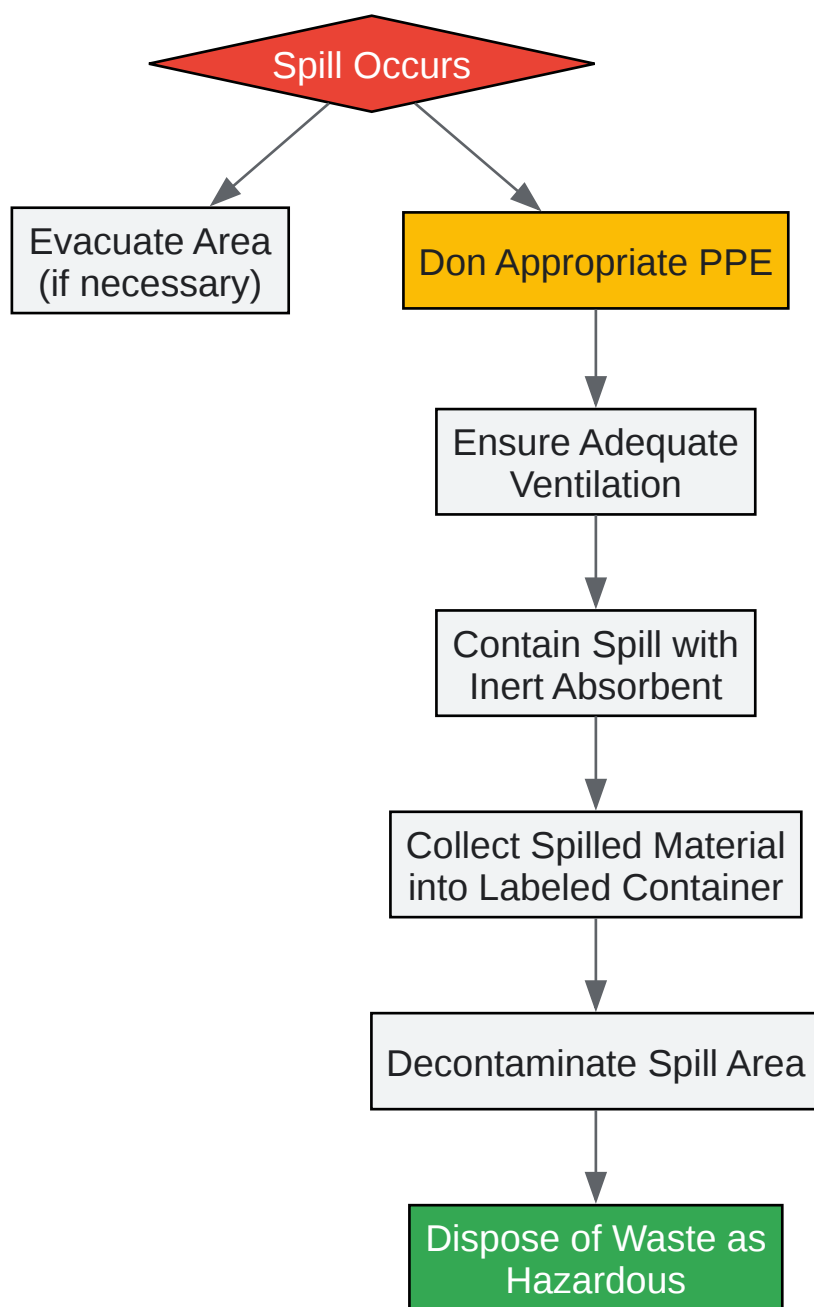
- Place the beaker containing the acidic **2-Bromo-4-methyl-5-nitrophenol** waste on a stir plate and add a stir bar.
- Begin stirring the solution gently.
- Slowly add the 5% sodium bicarbonate or sodium carbonate solution dropwise to the waste. Be cautious as this may cause foaming or gas evolution (CO_2).
- Periodically check the pH of the solution using the pH indicator paper.
- Continue adding the basic solution until the pH of the waste is neutral (pH 6-8).
- Once neutralized, transfer the solution to a properly labeled hazardous waste container.
- Arrange for disposal through your institution's EHS office or a licensed contractor.

Visual Workflow Guides



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Caption: Workflow for the handling and disposal of **2-Bromo-4-methyl-5-nitrophenol** waste.



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Caption: Decision-making process for handling a chemical spill.

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